

# Essential Safety and Operational Guidance for Handling Cholesteryl Tricosanoate

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## Compound of Interest

Compound Name: Cholesteryl Tricosanoate

Cat. No.: B15600670

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Cholesteryl Tricosanoate**, including operational procedures and disposal plans.

Chemical Identifier:

Identifier	Value
Compound Name	Cholesteryl Tricosanoate
CAS Number	1616116-26-7
Molecular Formula	C50H90O2
Molecular Weight	723.25
Appearance	White to off-white solid

## Immediate Safety Concerns

While a specific Safety Data Sheet (SDS) for **Cholesteryl Tricosanoate** is available for download from suppliers like MedChemExpress, general safety precautions based on its chemical class (cholesteryl esters) and physical form (solid) should be followed.<sup>[1][2]</sup> The primary hazards are expected to be mechanical irritation to the eyes and respiratory tract from dust.

## Recommended Personal Protective Equipment (PPE):

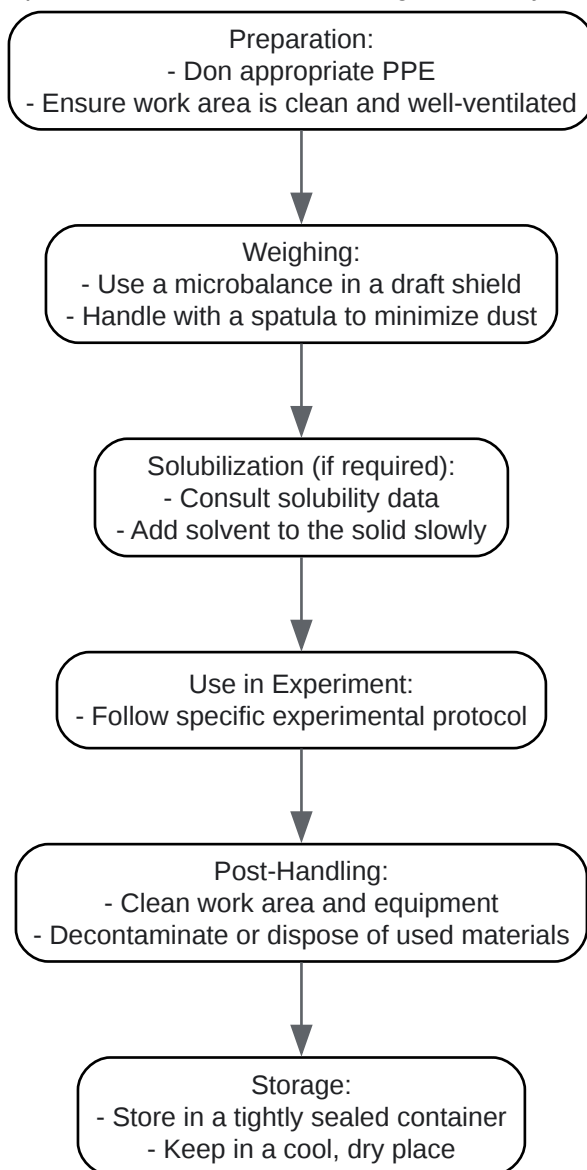
PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile gloves	Standard laboratory grade	Protects against skin contact.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1-compliant	Protects eyes from dust particles.
Body Protection	Laboratory coat	Standard	Prevents contamination of personal clothing.
Respiratory Protection	Not generally required	Use in a well-ventilated area. A dust mask may be used for handling large quantities.	Minimizes inhalation of fine particles.

## Handling and Storage

## Operational Plan:

The following workflow outlines the standard procedure for handling **Cholesteryl Tricosanoate** in a laboratory setting.

Figure 1. Operational Workflow for Handling Cholesteryl Tricosanoate



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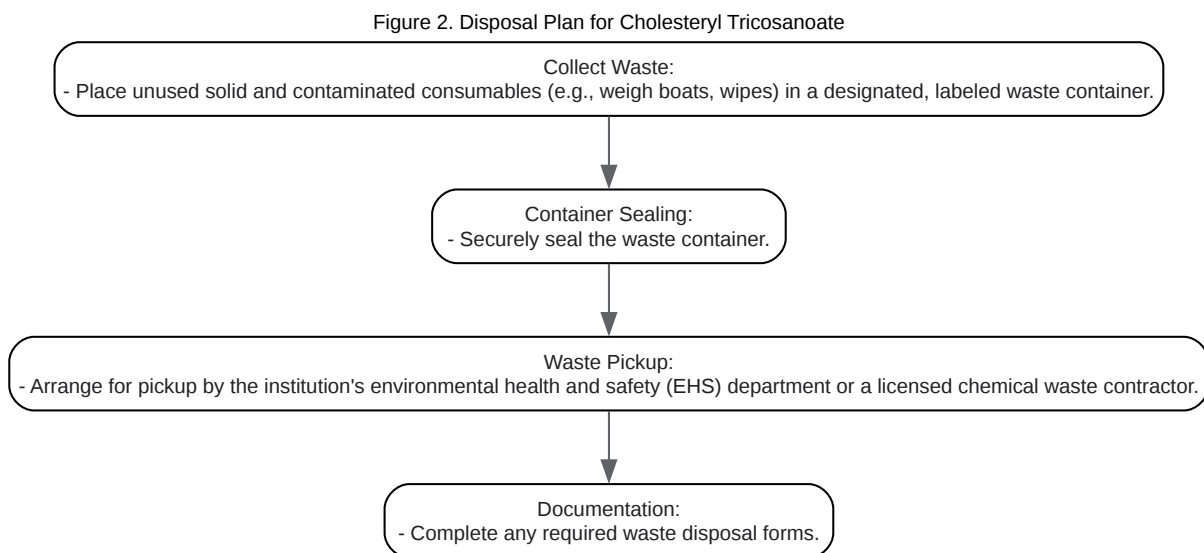
Figure 1. Operational Workflow for Handling **Cholesteryl Tricosanoate**

Storage Conditions:

Condition	Recommendation
Temperature	Store in a cool, dry place. Long-term storage recommendations vary by supplier, with some suggesting refrigeration.
Container	Keep in a tightly sealed container to prevent contamination.
Incompatibilities	Avoid strong oxidizing agents.[3]

## Disposal Plan

Dispose of **Cholesteryl Tricosanoate** and any contaminated materials in accordance with local, state, and federal regulations. As it is a non-hazardous solid waste, the general procedure is as follows:



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Figure 2. Disposal Plan for **Cholesteryl Tricosanoate**

First Aid Measures:

Exposure	Action
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
Skin Contact	Wash with soap and water.
Inhalation	Move to fresh air.
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek medical attention if a large amount is ingested or if you feel unwell.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. fishersci.com [fishersci.com]
- 4. agilent.com [agilent.com]
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